

An In-depth Technical Guide to the Chemical Properties of Acid Red 97

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Compound of Interest

Compound Name: Acid Red 97

Cat. No.: B1218221

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Abstract: This technical guide provides a comprehensive overview of the chemical properties of **Acid Red 97** (C.I. 22890), a synthetic double azo dye. It details the compound's chemical identity, physicochemical characteristics, solubility, spectroscopic data, and reactivity profile. Standardized experimental protocols for determining these properties are described, and key data are presented in tabular format for clarity. The guide also includes visualizations of the chemical structure and relevant experimental workflows, alongside essential safety and handling information, to support its application in research and development.

Chemical Identity and Structure

Acid Red 97 is a synthetic dye belonging to the double azo class.^[1] Its chemical structure features two azo groups (-N=N-) which act as the primary chromophore responsible for its color.^[2] The presence of sulfonic acid groups enhances its solubility in aqueous solutions.^{[2][3]} It is registered under CAS number 10169-02-5.^{[1][4]}

The systematic name for **Acid Red 97** is disodium 4,4'-bis[(2-hydroxy-1-naphthalenyl)azo]biphenyl-2,2'-disulfonate.^{[2][5]}

Caption: Chemical Structure of **Acid Red 97** (C.I. 22890).

Physicochemical Properties

Acid Red 97 presents as a red to dark red powder.[6][7] It is an organic azo dye with a complex aromatic structure.[6] Key physicochemical data are summarized in the table below.

Property	Value	Reference
IUPAC Name	disodium 4,4'-bis[(2-hydroxy-1-naphthalenyl)azo]biphenyl-2,2'-disulfonate	[2][5]
Synonyms	C.I. Acid Red 97, C.I. 22890, Acid Red G, Weak Acid Scarlet R	[1][4]
CAS Number	10169-02-5	[1][4]
Molecular Formula	C ₃₂ H ₂₀ N ₄ Na ₂ O ₈ S ₂	[1][3][4]
Molecular Weight	698.63 g/mol	[1][4][5]
Appearance	Red to dark red powder	[6][7]
Melting Point	> 572 °F (> 300 °C)	[7][8]
Density	1.579 g/cm ³ (at 20 °C)	[9]
LogP	-1.119 (at 20 °C)	[9]

Solubility Characteristics

The sulfonic acid groups in the molecule impart moderate water solubility.[3] The dye is also soluble in several organic solvents.

Solvent	Solubility	Appearance of Solution	Reference
Water	8.85 g/L (at 20 °C); Moderately soluble	Orange-red	[1][6][9]
Ethanol	Soluble	Orange	[1][6][10]
Acetone	Soluble	Not specified	[1][6][10]
Ethylene Glycol Ethyl Ether	Soluble	Not specified	[6][9][10]

Spectroscopic Properties

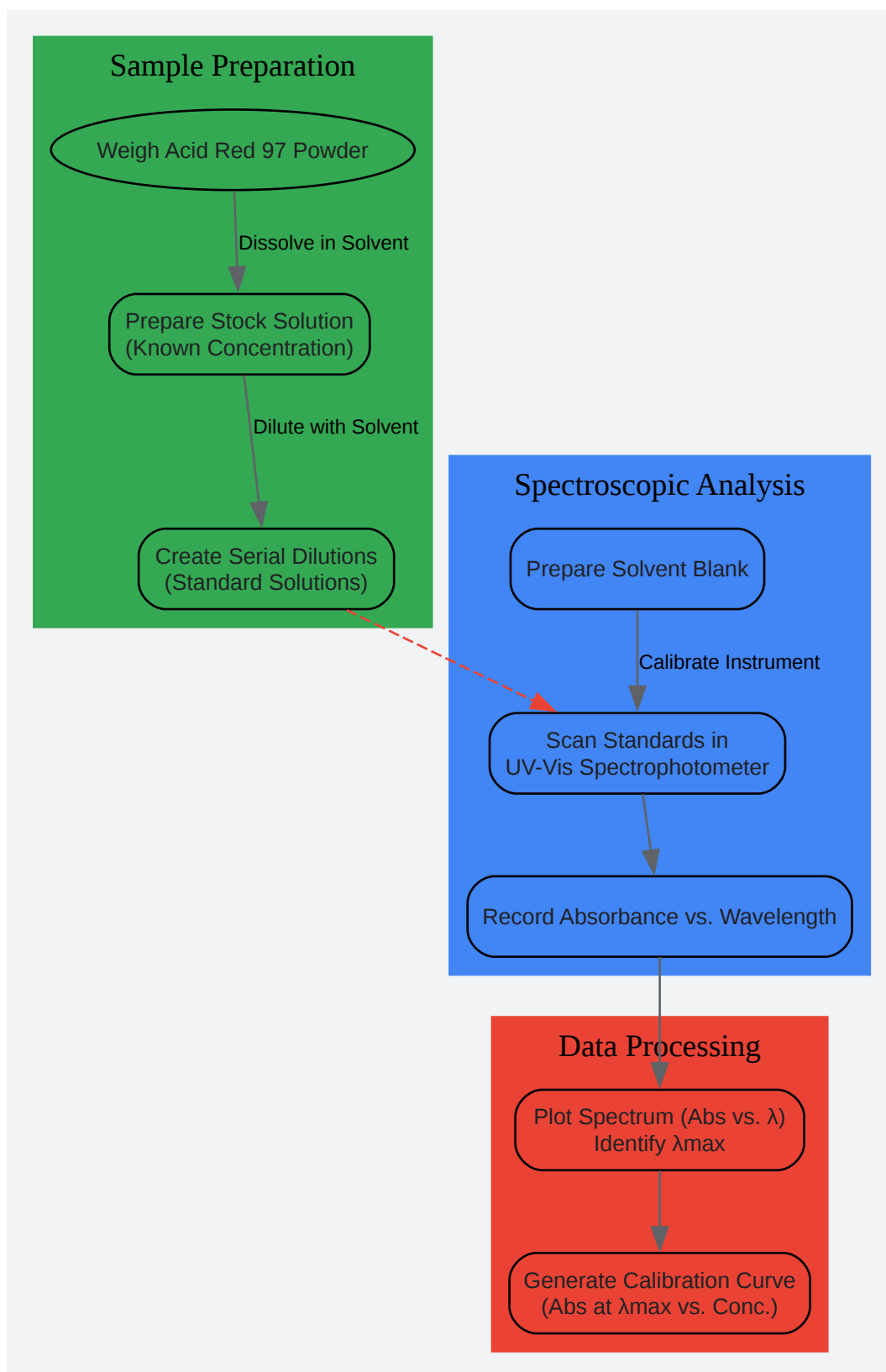
The color of **Acid Red 97** arises from electronic transitions within its extensive system of conjugated double bonds, including the azo linkages and aromatic rings. UV-Visible spectroscopy is the primary method for its characterization and quantification. The UV-Vis spectrum of similar red azo dyes shows strong absorption peaks in the ultraviolet (250-350 nm) and visible (450-550 nm) regions, corresponding to π - π^* and n - π^* electron transitions of the benzene rings and azo bonds.[11]

A standardized protocol for analyzing the UV-Vis spectrum of **Acid Red 97** involves the following steps:

- **Preparation of Stock Solution:** Accurately weigh a small amount of **Acid Red 97** powder and dissolve it in a precise volume of a suitable solvent (e.g., deionized water) to create a stock solution of known concentration.
- **Preparation of Dilutions:** Prepare a series of dilutions from the stock solution to create standards of varying, known concentrations that fall within the linear range of the spectrophotometer.
- **Spectrophotometer Setup:** Calibrate a dual-beam UV-Vis spectrophotometer using a cuvette filled with the pure solvent as a blank reference.
- **Spectral Scan:** Record the absorbance of each standard solution across a specified wavelength range (e.g., 200-800 nm) to identify the wavelength of maximum absorbance

(λ_{max}).

- Calibration Curve: Plot a graph of absorbance at λ_{max} versus concentration for the standard solutions. This calibration curve can be used to determine the concentration of unknown samples. A published study shows the UV-Vis spectrum for **Acid Red 97**.[\[12\]](#)



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Caption: General workflow for UV-Visible spectroscopic analysis.

Reactivity and Chemical Behavior

Aqueous solutions of **Acid Red 97** are acidic and can neutralize bases in weakly exothermic reactions.[\[6\]](#)[\[8\]](#)[\[9\]](#)

- With Strong Acid: Adding concentrated hydrochloric acid to an aqueous solution produces a reddish-brown precipitate.[\[6\]](#)[\[9\]](#)[\[10\]](#)
- With Strong Base: Adding concentrated sodium hydroxide solution results in a reddish orange-brown solution.[\[6\]](#)[\[9\]](#)[\[10\]](#)
- With Concentrated Sulfuric Acid: The dye dissolves to form a reddish-purple solution, which turns to a dark peach or deep pink upon dilution.[\[1\]](#)[\[6\]](#)[\[10\]](#)
- With Concentrated Nitric Acid: The dye forms a dark bluish-red solution that subsequently changes to orange.[\[1\]](#)[\[6\]](#)[\[10\]](#)

Acid Red 97 is stable under normal temperatures and pressures.[\[13\]](#) However, it is incompatible with strong oxidizing and reducing agents.[\[13\]](#)[\[14\]](#) When heated to decomposition, it emits toxic fumes, including nitrogen oxides.[\[3\]](#)[\[8\]](#)[\[9\]](#)

As an azo compound, **Acid Red 97** can be explosive when its powder form is suspended in air at specific concentrations.[\[6\]](#)[\[8\]](#)[\[9\]](#) Mixing with various substances can lead to the formation of toxic or flammable gases.[\[6\]](#)[\[9\]](#) Explosive combinations can occur with strong oxidizing agents, metal salts, peroxides, and sulfides.[\[8\]](#)[\[9\]](#)

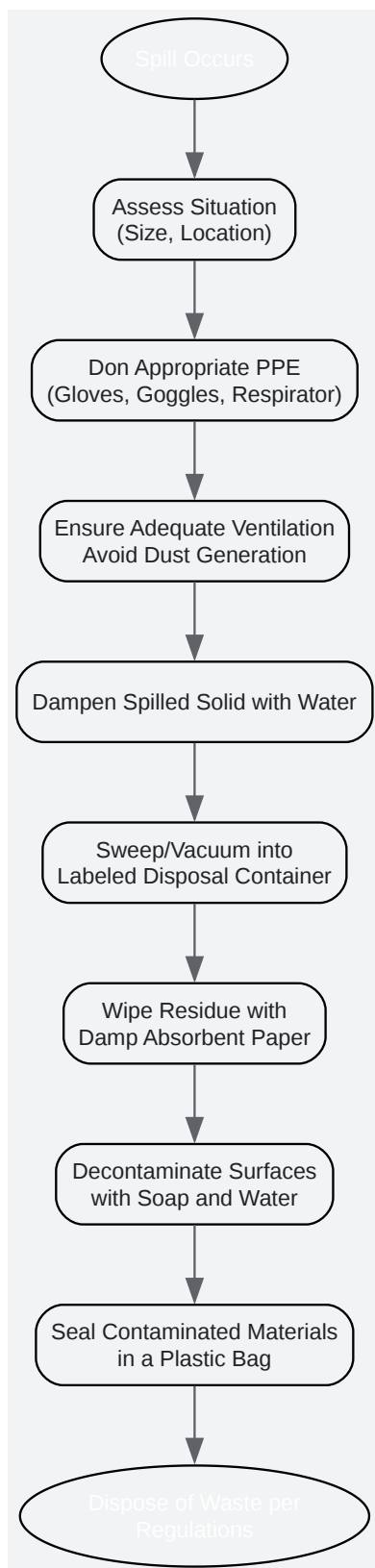
Safety and Handling

- Health Hazards: Harmful if swallowed.[\[13\]](#) It may cause irritation to the skin, eyes, and respiratory tract.[\[13\]](#)[\[15\]](#)
- Fire Hazards: While flash point data are not available, the compound is considered probably combustible.[\[6\]](#)[\[8\]](#)

Proper management of spills is critical to ensure laboratory safety.

- Evacuation and Ventilation: Evacuate non-essential personnel from the area. Ensure the area is well-ventilated. Avoid generating dust.[\[16\]](#)

- Personal Protective Equipment (PPE): Don appropriate PPE, including chemical safety goggles, protective gloves, and a respirator.[\[13\]](#)[\[16\]](#)
- Containment and Cleanup: For small spills, dampen the solid material with water.[\[8\]](#) Carefully sweep or vacuum the dampened material into a suitable, labeled container for disposal.[\[8\]](#)[\[13\]](#) Use absorbent paper dampened with water to clean up any remaining residue.[\[8\]](#)
- Decontamination: Wash all contaminated surfaces with a soap and water solution.[\[8\]](#) Seal all contaminated materials (e.g., clothing, absorbent paper) in a vapor-tight plastic bag for disposal.[\[8\]](#)
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.[\[14\]](#)



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Caption: Flowchart for handling a solid spill of **Acid Red 97**.

- Handling: Handle in a well-ventilated area.[16] Minimize dust generation and accumulation.[13] Avoid contact with eyes, skin, and clothing.[13] Wash hands thoroughly after handling.[13]
- Storage: Store in a cool, dry, well-ventilated place away from direct sunlight and heat.[17] Keep containers tightly closed.[16][17] Store separately from incompatible materials like strong oxidizing agents.[16]

Conclusion

Acid Red 97 is a versatile diazo dye with well-defined chemical and physical properties. Its solubility in water and various organic solvents, combined with its distinct spectroscopic signature, makes it suitable for applications in dyeing industries, including leather and textiles, and as a component in the preparation of fluorescent nanoparticles for imaging.[4][6][17] A thorough understanding of its reactivity, particularly with strong acids, bases, and oxidizing agents, is crucial for its safe handling and application. The provided data and protocols offer a foundational guide for professionals utilizing this compound in scientific research and development.

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